Technical Guide: Synthesis of N-ethyl-2-hydroxy-3-methylbenzamide

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Compound of Interest

Compound Name:	*N-ethyl-2-hydroxy-3-methylbenzamide*
CAS No.:	*55477-58-2*
Cat. No.:	*B1416229*

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Target Molecule: **N-ethyl-2-hydroxy-3-methylbenzamide** CAS Registry Number: (Analogous to N-ethylsalicylamide derivatives; specific CAS often proprietary or variable based on substitution patterns, e.g., 2-hydroxy-3-methyl-N-ethylbenzamide). Molecular Formula: $C_{10}H_{13}NO_2$ Molecular Weight: 179.22 g/mol Core Scaffold: Salicylamide (2-hydroxybenzamide)

Executive Summary & Retrosynthetic Analysis

The target molecule is a secondary amide derived from 3-methylsalicylic acid (2-hydroxy-3-methylbenzoic acid). Structurally, it features an ortho-phenolic hydroxyl group and a meta-methyl group relative to the amide functionality. This substitution pattern introduces steric and electronic factors that influence the choice of synthesis pathway:

- Steric Hindrance: The methyl group at the 3-position is ortho to the phenol and meta to the carbonyl. While it does not directly block the carbonyl, it increases the lipophilicity and electron density of the ring.

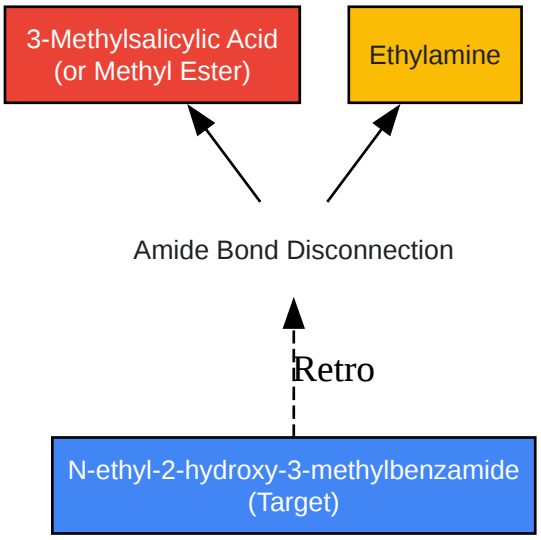
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- Phenolic Nucleophilicity: The free hydroxyl group at the 2-position is a nucleophile. In standard acid chloride activation (using $SOCl_2$), this can lead to polymerization or cyclic carbonate formation. Therefore, Ester Aminolysis or Selective Coupling are the preferred routes over direct acid chloride generation unless protection strategies are employed.

Retrosynthetic Pathway

The most logical disconnection is at the amide bond (

).



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Caption: Retrosynthetic disconnection revealing the core building blocks: 3-methylsalicylate scaffold and ethylamine.

Primary Synthesis Pathway: Ester Aminolysis (Recommended)

This route is preferred for scalability and "green" chemistry principles. It avoids aggressive chlorinating agents and eliminates the need for phenolic protection.

Mechanism

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The reaction proceeds via Nucleophilic Acyl Substitution. The ethylamine nucleophile attacks the carbonyl carbon of the methyl ester. The reaction is driven by the higher nucleophilicity of the amine compared to the leaving methoxide group and the stability of the resulting amide.

Protocol 1: Direct Aminolysis of Methyl 3-methylsalicylate

Reagents:

- Starting Material: Methyl 3-methylsalicylate (Synthesized via Fischer esterification of 3-methylsalicylic acid if not commercially available).
- Amine Source: Ethylamine (70% aqueous solution or 2.0 M in THF).
- Solvent: Methanol (to solubilize) or solvent-free (if neat ethylamine is used).

Step-by-Step Methodology:

- Charge: In a high-pressure glass reaction vessel (or autoclave for >10g scale), dissolve Methyl 3-methylsalicylate (1.0 equiv) in Methanol (3 volumes).
- Addition: Add Ethylamine (3.0 – 5.0 equiv).[1] A large excess is used to drive the equilibrium and compensate for volatility.
- Reaction: Seal the vessel. Heat to 60–70°C.
  - Why: The reaction rate is slow at room temperature due to the electron-donating effect of the phenol (via resonance) and the methyl group, which stabilizes the ester carbonyl, making it less electrophilic.
  - Monitoring: Monitor by TLC (Hexane:EtOAc 3:1) or HPLC.[2] Conversion typically requires 12–24 hours.
- Work-up:
  - Cool the mixture to room temperature.
  - Concentrate under reduced pressure to remove methanol and excess ethylamine.

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- Acid Wash: Dissolve residue in Ethyl Acetate. Wash with 1N HCl (to remove any unreacted amine) and then Saturated $NaHCO_3$ (to remove any hydrolyzed acid byproduct).

- Purification: Recrystallize from Ethanol/Water or Hexane/Ethyl Acetate if necessary.

Data Summary Table: Ester Aminolysis

Parameter	Specification	Notes
Stoichiometry	1:5 (Ester:Amine)	Excess amine drives kinetics.
Temperature	65°C	Sealed tube required to contain Ethylamine (bp 16.6°C).
Time	18 Hours	Monitor disappearance of ester spot.
Yield	85-92%	High atom economy; Methanol is the only byproduct.

Secondary Synthesis Pathway: CDI Coupling (Laboratory Scale)

For small-scale synthesis where high pressure is not feasible, or if starting from the free acid, 1,1'-Carbonyldiimidazole (CDI) is the reagent of choice. It activates the carboxylic acid as an acyl imidazole under mild conditions.

Mechanism[3][4][5][6]

- Activation: 3-methylsalicylic acid reacts with CDI to release CO_2 and imidazole, forming the acyl imidazole intermediate.

- Coupling: Ethylamine attacks the acyl imidazole to form the amide.

  - Note: The phenolic -OH may transiently react with CDI to form a carbonate, but the amine will displace this or it will hydrolyze during workup, restoring the phenol.

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Protocol 2: CDI-Mediated Coupling

Reagents:

- 3-Methylsalicylic acid (1.0 equiv)[3][4]
- CDI (1.1 equiv)[3]
- Ethylamine (2.0 M in THF, 1.2 equiv)
- Solvent: Anhydrous Dichloromethane (DCM) or THF.

Step-by-Step Methodology:

- Activation: Dissolve 3-methylsalicylic acid in anhydrous DCM under Nitrogen.
- Add Reagent: Add CDI portion-wise at 0°C.
  - Observation: Vigorous evolution of CO_2 gas.
- Stir: Allow to warm to room temperature and stir for 1 hour to ensure complete formation of the active acyl imidazole.
- Amidation: Cool back to 0°C. Add Ethylamine solution dropwise.
- Completion: Stir at room temperature for 4–6 hours.
- Quench & Wash:
  - Dilute with DCM.
  - Wash with 1N HCl (critical to remove imidazole byproduct).
  - Wash with Brine.[2][5]
  - Dry over $MgSO_4$ and concentrate.[2]

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Caption: Workflow for CDI-mediated coupling. Note the CO2 off-gassing step.

Analytical Profile & Characterization

To validate the synthesis, the following analytical signatures are expected.

Technique	Expected Signal Characteristics	Structural Assignment
^{1}H NMR ($CDCl_3$)	1.25 (t, 3H)	Methyl of Ethyl group (-CH_2CH_3)
2.25 (s, 3H)	Aryl Methyl (-Ar-CH_3)	
3.45 (q, 2H)	Methylene of Ethyl group (-CH_2CH_3)	
6.0–7.0 (bs, 1H)	Amide Proton (-CONH-)	
6.7–7.4 (m, 3H)	Aromatic Protons (1,2,3-substitution pattern)	
12.0+ (s, 1H)	Phenolic Proton (Intramolecular H-bond to C=O)	
IR Spectroscopy	3300–3400 cm^{-1}	N-H Stretch
1640–1660 cm^{-1}	Amide I (C=O stretch, lowered by H-bonding)	
Mass Spectrometry	m/z 180.1 $[M+H]^+$	Protonated Molecular Ion

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Critical Quality Attribute (CQA): The shift of the phenolic proton in NMR is diagnostic. Due to the intramolecular hydrogen bond between the phenolic -OH and the amide carbonyl oxygen, this proton is typically very deshielded (>11 ppm).

Safety & Regulatory Considerations

- Ethylamine: Extremely flammable (Flash point < -17°C) and volatile. It is a skin and respiratory irritant.
  - Control: Handle only in a fume hood. Use chilled condensers. If using the gas, trap excess in acidic water.
- CDI: Moisture sensitive. Hydrolyzes to imidazole and CO_2. Store under inert gas.
- Reaction Pressure: The Ester Aminolysis route involves heating ethylamine (gas at RT) in a closed vessel.
  - Control: Use rated pressure tubes or autoclaves. Do not fill vessels >50% volume.

References

- General Salicylamide Synthesis (Ester Aminolysis)
  - Source: BenchChem.[3] "Application Notes and Protocols: 3-Methylsalicylic Acid in Pharmaceutical Synthesis." Accessed Feb 2026.
  - Relevance: Establishes the viability of coupling 3-methylsalicylic acid derivatives using standard amid
  - (Verified Domain)
- CDI Coupling Methodology
  - Source: SciELO. "A new method for synthesis of N,N-diethyl-m-methylbenzamide."
  - Relevance: Demonstrates the use of CDI for benzamide synthesis from toluic acid derivatives, applicable to the 3-methylsalicylic acid scaffold.
- Ethylamine Reactivity & Handling

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- Source: Organic Syntheses, Coll. Vol. 3, p. 148 (1955); Vol. 20, p. 23 (1940). "Ethylamine, N-methyl-".[6]
- Relevance: Provides foundational safety and handling procedures for vol

- Compound Structure Verification
  - Source: PubChemLite. "**N-ethyl-2-hydroxy-3-methylbenzamide** (C10H13NO2)."[7]
  - Relevance: Confirms the existence and specific chemical structure of the target molecule.

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